

Essential Procedures for the Safe Disposal of BMS-986202

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Compound of Interest		
Compound Name:	BMS-986202	
Cat. No.:	B8144625	Get Quote

The proper disposal of **BMS-986202**, a potent and selective TYK2 inhibitor, is critical to ensure personnel safety and environmental protection.[1][2][3][4] As a potent research compound, all waste materials containing or contaminated with **BMS-986202** must be treated as hazardous chemical waste. Researchers, scientists, and drug development professionals must adhere to strict protocols for its disposal.

The primary source for detailed safety and disposal information is the Safety Data Sheet (SDS) provided by the manufacturer, Bristol Myers Squibb, or the supplier from whom the compound was purchased.[5] If an SDS is not readily available, it is imperative to request one. The Bristol Myers Squibb SDS Locator may be a valuable resource for obtaining this document.

In the absence of a specific SDS, the following standard operating procedures, based on general principles for the disposal of potent pharmaceutical compounds in a laboratory setting, should be followed.

Immediate Safety Precautions

Personal protective equipment (PPE) is mandatory when handling **BMS-986202** in any form, including waste. This includes, at a minimum:

- A properly fitted laboratory coat.
- Safety glasses or goggles.



· Appropriate chemical-resistant gloves.

All handling of solid **BMS-986202** or its solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or aerosols.

Standard Operating Procedure for Disposal

1. Waste Identification and Segregation:

All materials that have come into contact with **BMS-986202** must be considered hazardous waste. These materials should be segregated into compatible waste streams.

Waste Type	Description
Solid Chemical Waste	Unused or expired BMS-986202 powder, contaminated consumables (e.g., weigh boats, spatulas, paper towels, gloves, bench protectors).
Liquid Chemical Waste	Solutions containing BMS-986202 (e.g., prepared in DMSO), rinsate from cleaning contaminated glassware.
Sharps Waste	Contaminated needles, syringes, or other sharp objects.

2. Containerization:

- Solid Waste: Collect in a clearly labeled, durable, leak-proof container with a secure lid. A
 dedicated waste bag within a rigid container is recommended.
- Liquid Waste: Use a designated, leak-proof, and chemically compatible waste container (e.g., a high-density polyethylene bottle). Ensure the container is appropriate for the solvents used (e.g., DMSO). Never mix incompatible waste streams.
- Sharps Waste: Must be placed in a designated, puncture-resistant sharps container.

3. Labeling:







All waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste."
- The full chemical name: "BMS-986202".
- The concentration or quantity of the waste.
- Any other hazardous components (e.g., solvents).
- The date the waste was first added to the container.
- The name of the principal investigator or laboratory contact.

4. Storage:

Store waste containers in a designated and secure Satellite Accumulation Area within the laboratory. This area should be:

- At or near the point of waste generation.
- Away from general laboratory traffic.
- In secondary containment to capture any potential leaks.
- Segregated from incompatible chemicals.

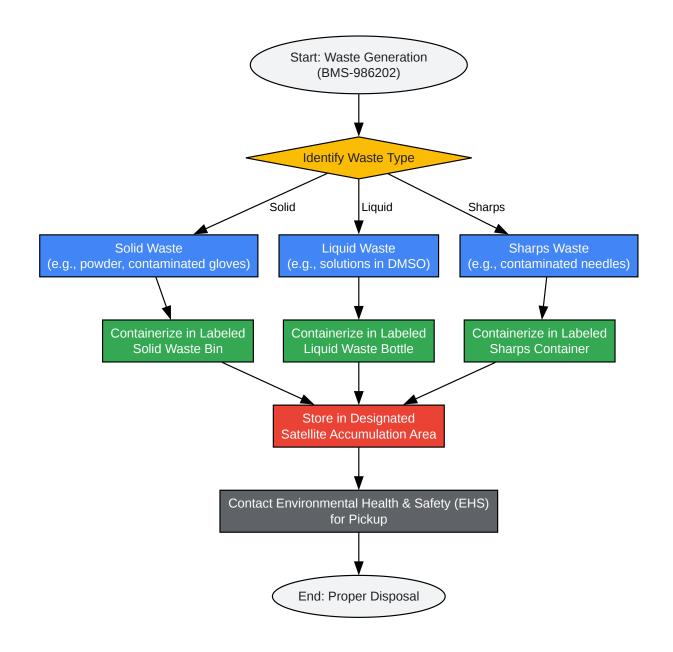
5. Professional Disposal:

The disposal of chemical waste is highly regulated. Your institution's Environmental Health and Safety (EHS) department is responsible for the final collection and disposal of hazardous waste.

- Contact your EHS department to schedule a waste pickup.
- Do not pour any waste containing BMS-986202 down the drain or dispose of it in the regular trash.



Below is a workflow diagram outlining the decision-making process for the proper disposal of **BMS-986202**.



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Disposal Workflow for BMS-986202 Waste



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